

Imidazo[1,2-a]pyridine-6-carbaldehyde molecular formula and weight

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Compound of Interest

Compound Name: Imidazo[1,2-a]pyridine-6-carbaldehyde

Cat. No.: B040063

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In-Depth Technical Guide: Imidazo[1,2-a]pyridine-6-carbaldehyde

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides essential information regarding the molecular properties of **Imidazo[1,2-a]pyridine-6-carbaldehyde**, a heterocyclic organic compound of interest in medicinal chemistry and drug discovery.

Core Molecular Data

The fundamental molecular characteristics of **Imidazo[1,2-a]pyridine-6-carbaldehyde** are summarized below. This data is crucial for stoichiometric calculations, analytical method development, and interpretation of experimental results.

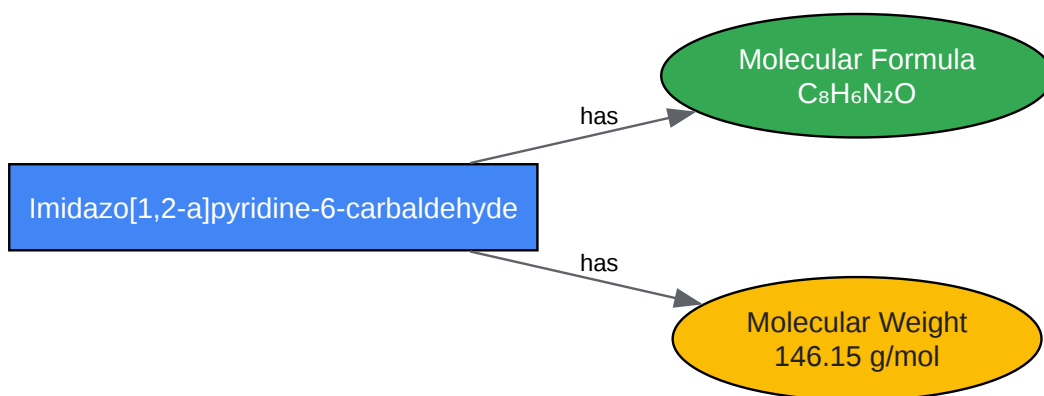
Property	Value
Molecular Formula	C ₈ H ₆ N ₂ O [1][2][3][4][5][6]
Molecular Weight	146.15 g/mol [1][3][5][6]
Alternate Molecular Weight	146.149 g/mol [2]

Experimental Protocols

Detailed experimental protocols for the synthesis and characterization of Imidazo[1,2-a]pyridine derivatives can be found in the cited literature. These methods typically involve the condensation of a substituted 2-aminopyridine with an α -halocarbonyl compound, followed by formylation at the 6-position. Characterization is commonly achieved through techniques such as Nuclear Magnetic Resonance (NMR) spectroscopy, mass spectrometry (MS), and High-Performance Liquid Chromatography (HPLC). For specific, validated protocols, consulting peer-reviewed chemical synthesis literature is recommended.

Logical Relationship Diagram

The following diagram illustrates the direct relationship between the chemical name and its core molecular properties.



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Caption: Relationship between chemical name, molecular formula, and molecular weight.

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References

- 1. Imidazo 1,2-a pyridine-6-carboxaldehyde 97 116355-16-9 [sigmaaldrich.com]
- 2. Imidazopyridines | Fisher Scientific [fishersci.com]
- 3. Imidazo[1,2-a]pyridine-6-carbaldehyde AldrichCPR | Sigma-Aldrich [sigmaaldrich.com]
- 4. Imidazo 1,2-a pyridine-5-carboxaldehyde 97 372147-50-7 [sigmaaldrich.com]
- 5. Imidazo(1,2-a)pyridine-2-carbaldehyde | C₈H₆N₂O | CID 4961257 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. scbt.com [scbt.com]
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Email: info@benchchem.com